

Technical Guide: Monooctyl Phthalate-d4

Certificate of Analysis

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Compound of Interest

Compound Name: *Monooctyl Phthalate-d4*

Cat. No.: *B12378391*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CofA) for **Monooctyl Phthalate-d4**. This deuterated analog of Monoctyl Phthalate is primarily utilized as an internal standard in mass spectrometry-based analyses for the quantification of its unlabeled counterpart in various matrices. Understanding the quality and characterization of this stable isotope-labeled standard is critical for ensuring data accuracy and reliability in research and drug development.

Quantitative Data Summary

The following table summarizes the typical quantitative data found on a Certificate of Analysis for **Monooctyl Phthalate-d4**. Specifications may vary slightly between different suppliers, but these values represent common industry standards.

Parameter	Specification	Typical Value
Chemical Purity (by HPLC)	≥95%	>95% [1]
Isotopic Purity (Deuterium Incorporation)	Report Value	≥98 atom % D
Chemical Identity	Conforms to Structure	Conforms
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₄	C ₁₆ H ₁₈ D ₄ O ₄ [1] [2]
Molecular Weight	282.37 g/mol	282.37 g/mol [1] [2]
Appearance	Colorless to light yellow oil or solid	Conforms
Solubility	Soluble in organic solvents (e.g., Methanol, Acetonitrile)	Conforms

Experimental Protocols

The characterization of **Monooctyl Phthalate-d4** involves a series of analytical tests to confirm its identity, purity, and isotopic enrichment. The methodologies for these key experiments are detailed below.

Chemical Purity by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of the compound by separating it from any non-labeled or other impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile and water (often with a small amount of acid like formic or acetic acid to improve peak shape).

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where the phthalate moiety absorbs, commonly around 230 nm.
- Procedure: A known concentration of the sample is injected onto the column. The area of the main peak corresponding to **Monooctyl Phthalate-d4** is measured and compared to the total area of all observed peaks to calculate the purity percentage.

Identity Confirmation by Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and structure of the compound.
- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Method:
 - Ionization: Electrospray ionization (ESI) in negative mode is common for this class of compounds.
 - Analysis: The mass-to-charge ratio (m/z) of the molecular ion is measured. For **Monooctyl Phthalate-d4**, the expected $[M-H]^-$ ion would be approximately 281.2 m/z . The fragmentation pattern can also be analyzed to further confirm the structure.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide detailed structural information and confirm the position of deuterium labeling.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Method:
 - 1H NMR: The proton NMR spectrum is acquired. The absence or significant reduction of signals in the aromatic region where the deuterium atoms have been incorporated

confirms the labeling. The remaining proton signals corresponding to the octyl chain should be present with the expected chemical shifts and integrations.

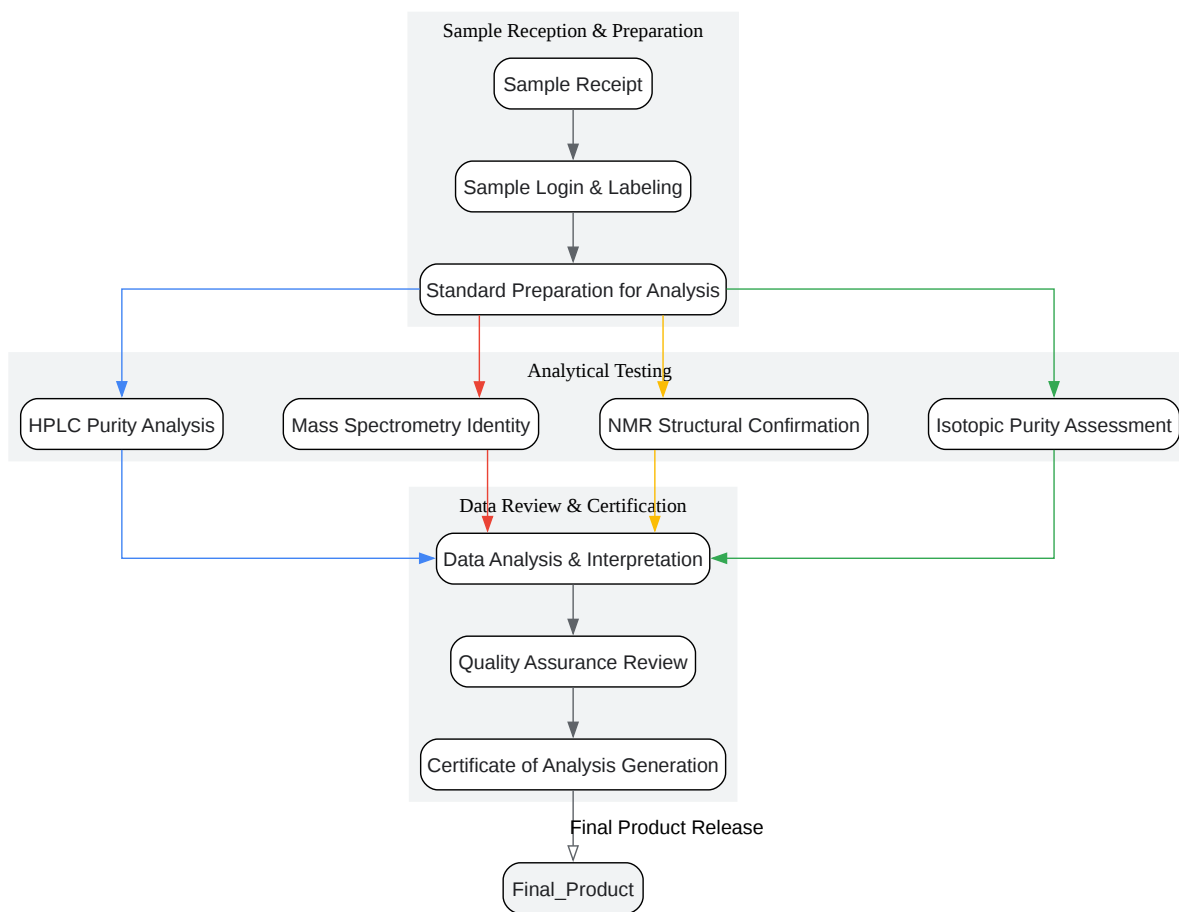
- ^{13}C NMR: The carbon NMR spectrum can also be used to confirm the overall carbon framework of the molecule.

Isotopic Purity Assessment

- Objective: To determine the percentage of deuterium incorporation in the molecule.
- Instrumentation: Typically a high-resolution mass spectrometer (HRMS) or a GC-MS system.
- Method: The relative intensities of the mass isotopologues are measured. The isotopic purity is calculated by comparing the abundance of the desired deuterated species (d4) to the abundances of the unlabeled (d0) and partially labeled (d1, d2, d3) species.

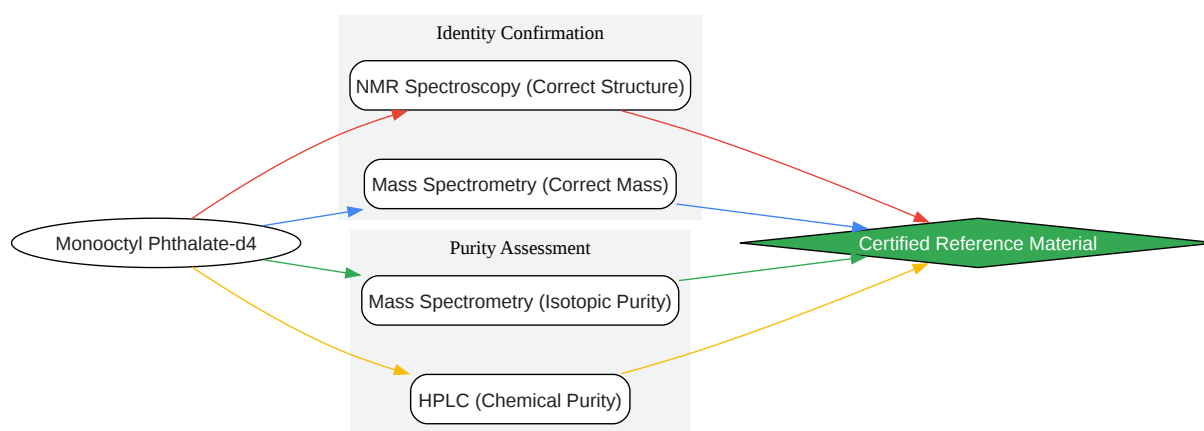
Workflow and Pathway Visualizations

The following diagrams illustrate the typical workflows and logical relationships in the analysis and certification of **Monooctyl Phthalate-d4**.



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Caption: Workflow for Certificate of Analysis Generation.



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Caption: Analytical Logic for Certification.

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References

- 1. Monoctyl Phthalate-d4 | CAS 1398065-74-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
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